

# Stigmastanol versus sitostanol: structural and functional differences.

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## Compound of Interest

Compound Name: STIGMASTANOL

Cat. No.: B1215173

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## Structural Distinction: The Foundational Difference

**Stigmastanol** and sitostanol (commonly referred to as  $\beta$ -sitosterol) are both C29 phytosterols, sharing a similar four-ring steroid nucleus and an aliphatic side chain at C-17.<sup>[1][2]</sup> Their primary structural difference, which dictates their functional variance, lies in the saturation of the steroid B-ring.<sup>[3][4]</sup>

- **Sitostanol (Stigmastanol):** As a plant stanol, it possesses a fully saturated bond between carbons C5 and C6 of the steroid ring.<sup>[1][5]</sup> This lack of a double bond results in a more flexible molecular structure.
- **Sitosterol ( $\beta$ -sitosterol):** As a plant sterol, it features a double bond between carbons C5 and C6 ( $\Delta^5$ ), analogous to cholesterol.<sup>[2]</sup>

This seemingly minor variation in saturation has significant implications for the molecule's three-dimensional conformation and its interaction with other lipids in the gastrointestinal tract.

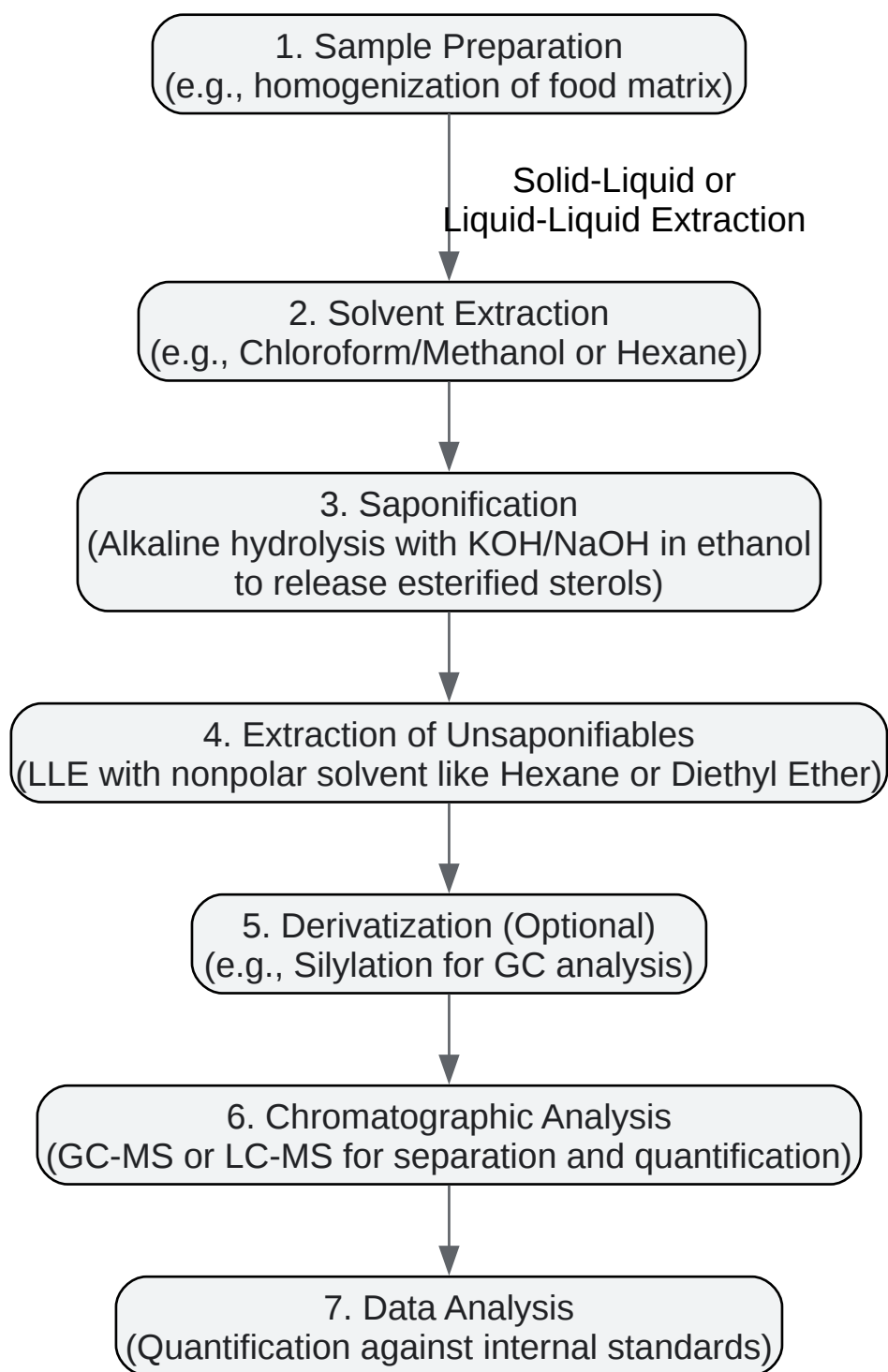
Cholesterol

$\beta$ -Sitosterol

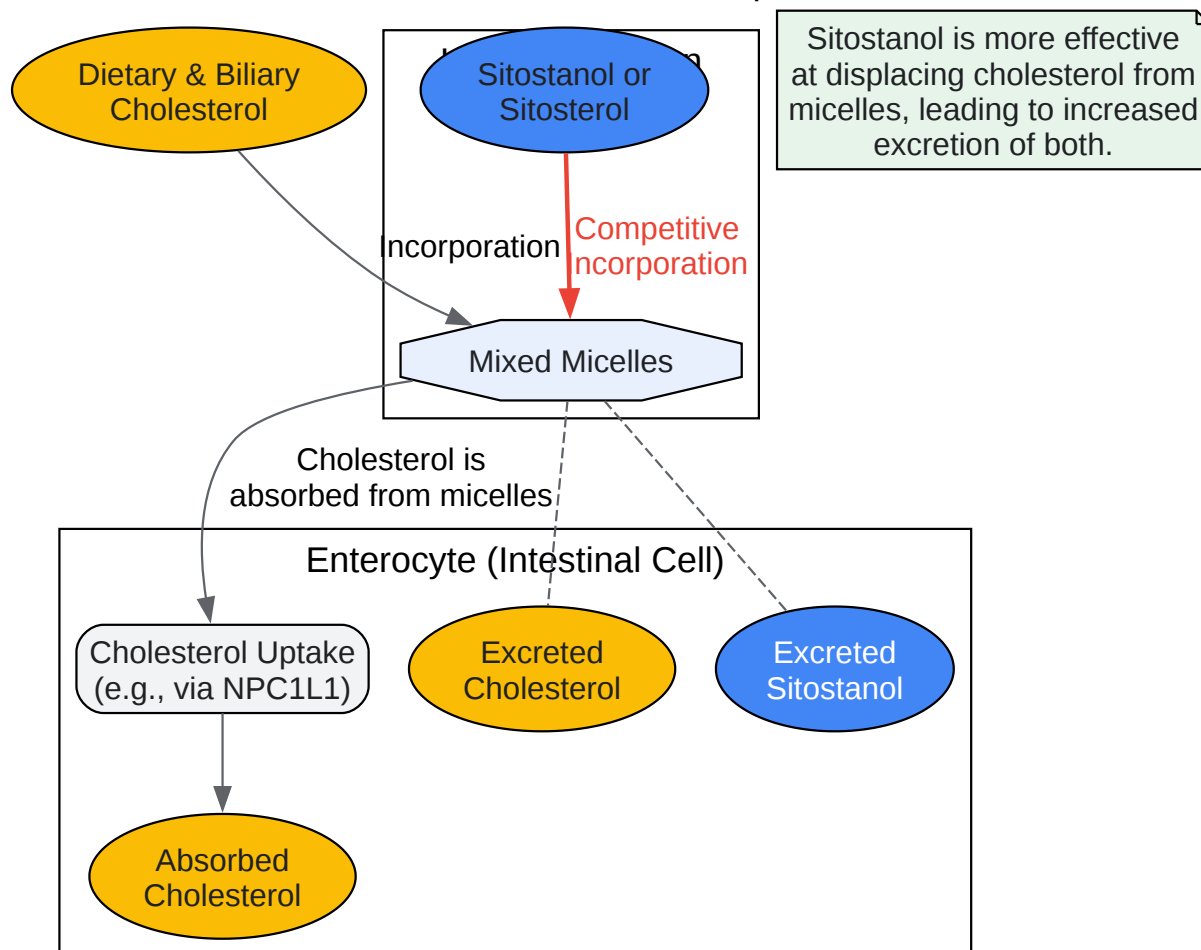
$\Delta^5$  double bond  
Ethyl group at C24

Sitostanol (Stigmastanol)

Saturated C5-C6 bond  
Ethyl group at C24



## Mechanism of Cholesterol Absorption Inhibition



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